

# Physical and chemical properties of 2,4,6-Trichloro-5-methylpyrimidine

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## Compound of Interest

Compound Name: **2,4,6-Trichloro-5-methylpyrimidine**

Cat. No.: **B154744**

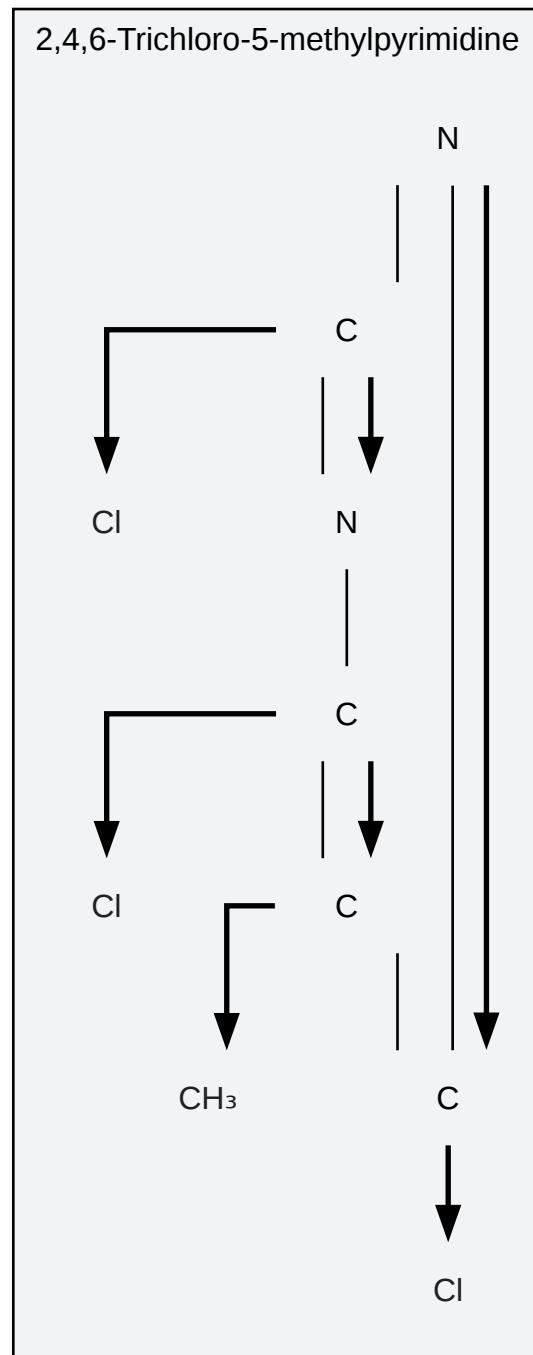
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## An In-depth Technical Guide to 2,4,6-Trichloro-5-methylpyrimidine

This technical guide provides a comprehensive overview of the physical and chemical properties of **2,4,6-Trichloro-5-methylpyrimidine**, tailored for researchers, scientists, and professionals in drug development. The document summarizes key data, outlines its chemical characteristics, and presents relevant safety information.

## Chemical Identity and Structure

**2,4,6-Trichloro-5-methylpyrimidine** is a halogenated pyrimidine derivative. The presence of three reactive chlorine atoms on the pyrimidine ring makes it a versatile intermediate in organic synthesis, particularly for the development of pharmaceutical compounds and other specialty chemicals.



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Caption: Chemical structure of **2,4,6-Trichloro-5-methylpyrimidine**.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	<b>2,4,6-trichloro-5-methylpyrimidine</b> <a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	1780-36-5 <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>5</sub> H <sub>3</sub> Cl <sub>3</sub> N <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a>
SMILES	Cc1c(Cl)nc(Cl)nc1Cl <a href="#">[1]</a>
InChI Key	VTSWSQGDJQFXHB-UHFFFAOYSA-N <a href="#">[1]</a>

| Synonyms | 5-Methyl-2,4,6-trichloropyrimidine, Pyrimidine, 2,4,6-trichloro-5-methyl-[[1](#)][[2](#)] |

## Physicochemical Properties

The quantitative physical and chemical properties of this compound are summarized below. These properties are essential for designing experimental conditions, including reaction setups and purification methods.

Table 2: Physical and Chemical Properties

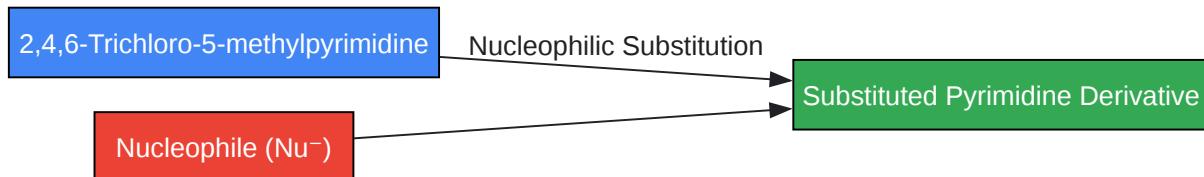
Property	Value	Source
Molecular Weight	<b>197.45 g/mol</b>	<a href="#">[1]</a>
Physical Form	Solid	
Melting Point	65-69 °C	
Boiling Point	Data not available	
Density	Data not available	

| Solubility | Data not available | |

## Reactivity and Chemical Behavior

The reactivity of **2,4,6-Trichloro-5-methylpyrimidine** is dominated by the three chlorine substituents on the electron-deficient pyrimidine ring. These chlorine atoms are susceptible to nucleophilic substitution, making the molecule a valuable building block for introducing the 5-

methylpyrimidine scaffold into more complex structures. The chlorine atoms at positions 2, 4, and 6 can be selectively or fully displaced by a variety of nucleophiles, such as amines, alcohols, and thiols.

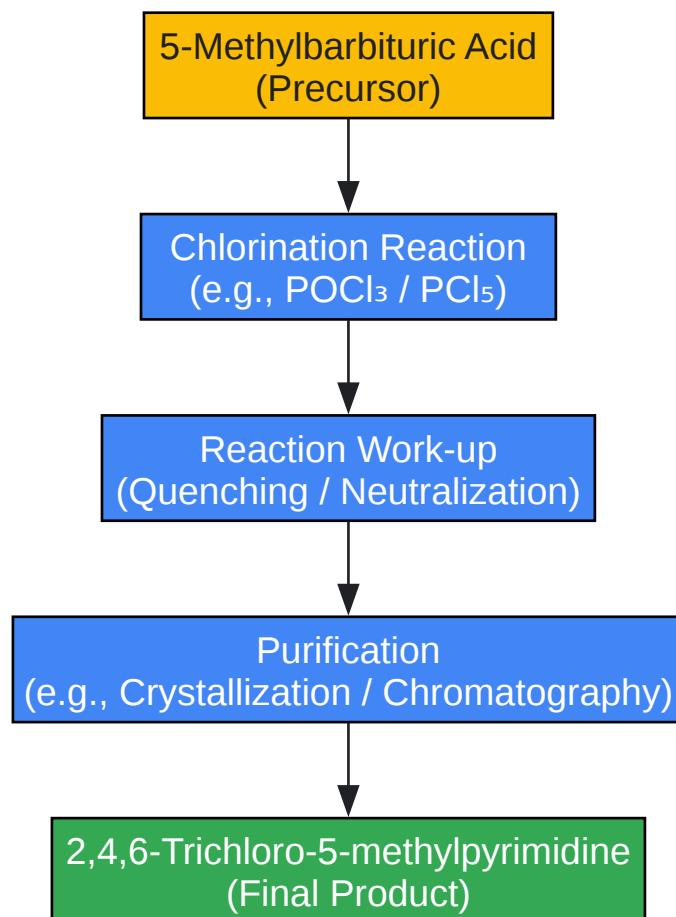


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Caption: General reaction pathway for **2,4,6-Trichloro-5-methylpyrimidine**.

## Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **2,4,6-Trichloro-5-methylpyrimidine** are not readily available in the provided search results, a general synthetic approach can be inferred from the preparation of related trichloropyrimidines.<sup>[3][4]</sup> The synthesis of analogous compounds often involves the chlorination of a corresponding barbituric acid or uracil derivative using a strong chlorinating agent like phosphorus oxychloride ( $\text{POCl}_3$ ) in combination with phosphorus pentachloride ( $\text{PCl}_5$ ) or a catalyst.<sup>[3][4]</sup>



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Caption: Conceptual workflow for the synthesis of **2,4,6-Trichloro-5-methylpyrimidine**.

## Safety and Handling

**2,4,6-Trichloro-5-methylpyrimidine** is classified as a hazardous substance and must be handled with appropriate safety precautions in a laboratory setting.[1]

Table 3: GHS Hazard Information

Category	Classification
GHS Pictogram	<b>Danger</b>
Signal Word	Danger
Hazard Class	Acute Toxicity 4 (Oral), Skin Corrosion 1B <a href="#">[1]</a>
Hazard Statements	H302: Harmful if swallowed. <a href="#">[1]</a> H314: Causes severe skin burns and eye damage. <a href="#">[1]</a>

| Precautionary Codes | P260, P280, P301+P312, P303+P361+P353, P304+P340+P310, P305+P351+P338 |

#### Handling Recommendations:

- Use only in a well-ventilated area, preferably within a fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.
- Avoid breathing dust, fumes, or vapors.[\[5\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[6\]](#)

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## References

- 1. 2,4,6-Trichloro-5-methylpyrimidine | C5H3Cl3N2 | CID 232789 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. pschemicals.com [pschemicals.com]

- 3. US5898073A - Process for the preparation of 2,4,6-trichloropyrimidine - Google Patents [patents.google.com]
- 4. US5712394A - Process for preparing 2,4,6-trichloropyrimidine - Google Patents [patents.google.com]
- 5. merckmillipore.com [merckmillipore.com]
- 6. assets.thermofisher.com [assets.thermofisher.com]
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